

Essential Safety and Logistical Information for Handling Methoxydienone

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Compound of Interest

Compound Name: Methoxydienone

Cat. No.: B7820968

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Methoxydienone**, including operational and disposal plans, to foster a secure laboratory environment.

Physicochemical and Toxicological Data

A summary of key quantitative data for **Methoxydienone** is presented below for easy reference and comparison.

Property	Value
Molecular Formula	C20H28O2
Molecular Weight	300.44 g/mol
Appearance	White to off-white crystalline powder
Melting Point	150-160°C
Solubility in Water	< 0.27 mg/L at 20°C
Oral LD50 (Rat)	> 2000 mg/kg bw[1]
Dermal LD50 (Rat)	> 2000 mg/kg bw[1]
Flash Point	188.8°C
Vapor Pressure	0 Pa at 20°C, 25°C, and 30°C[1]

Hazard Identification and GHS Classifications

Methoxydienone is classified with the following hazards:

- H315: Causes skin irritation[2]
- H319: Causes serious eye irritation[2]
- H335: May cause respiratory irritation[2]
- H361: Suspected of damaging fertility or the unborn child[3]

The GHS pictogram associated with these hazards is "Warning"[2][3].

Personal Protective Equipment (PPE) and Handling Procedures

Strict adherence to the following PPE and handling protocols is mandatory to minimize exposure and ensure a safe working environment.

Required Personal Protective Equipment

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing are required to prevent skin contact.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: If ventilation is inadequate or dust formation is likely, a NIOSH-approved respirator should be used.
- Hygiene Measures: Wash hands thoroughly after handling. Avoid eating, drinking, or smoking in laboratory areas.

Handling and Storage

- Handle in a well-ventilated place, such as a chemical fume hood, to avoid the formation of dust and aerosols.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep away from incompatible materials and sources of ignition.[\[2\]](#)

*Figure 1: A logical workflow for the safe handling of **Methoxydienone**.*

Accidental Release and First Aid Measures

Accidental Release

In the event of a spill, follow these steps:

- Evacuate personnel from the area.
- Ensure adequate ventilation and eliminate all ignition sources.[\[1\]](#)
- Wear appropriate personal protective equipment, including respiratory protection, chemical-resistant gloves, and eye protection.[\[1\]](#)
- Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)

- Contain the spill using an inert absorbent material.
- Collect the spilled material and place it in a suitable, closed container for disposal.^[1]

First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.^[1]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.^[1]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.^{[1][2]}
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.^[1]

*Figure 2: Recommended personal protective equipment for handling **Methoxydienone**.*

Disposal Plan

All waste materials contaminated with **Methoxydienone** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

Waste Disposal Protocol

- Segregation: Collect all **Methoxydienone**-contaminated waste, including unused product, empty containers, and contaminated lab supplies, in a designated and properly labeled hazardous waste container.
- Containerization: Use sealed, leak-proof containers for waste storage.
- Disposal: Dispose of the hazardous waste through a licensed chemical waste disposal company. Do not discharge into drains or the environment.^[1]

Contaminated packaging should be triple-rinsed and then offered for recycling or reconditioning, or disposed of as hazardous waste.^[1]

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